

2-Bromo-1,1,1-trifluoroethane safety, handling, and storage guidelines

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Compound of Interest

Compound Name: 2-Bromo-1,1,1-trifluoroethane

Cat. No.: B154126

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An In-Depth Technical Guide to the Safety, Handling, and Storage of **2-Bromo-1,1,1-trifluoroethane**

This guide provides comprehensive safety, handling, and storage information for **2-Bromo-1,1,1-trifluoroethane** (CAS No. 421-06-7), tailored for researchers, scientists, and professionals in drug development and other laboratory settings. Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Hazard Identification and Classification

2-Bromo-1,1,1-trifluoroethane is a chemical that requires careful handling due to its potential health and environmental hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.[\[1\]](#)

GHS Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Bromo-1,1,1-trifluoroethane** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2] [3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[2][3]
Hazardous to the Ozone Layer	1	H420: Harms public health and the environment by destroying ozone in the upper atmosphere.[2][3]

The signal word associated with this chemical is "Warning".[[3](#)]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Bromo-1,1,1-trifluoroethane** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
CAS Number	421-06-7[2][4]
Molecular Formula	C ₂ H ₂ BrF ₃ [2][3][4]
Molecular Weight	162.94 g/mol [2][3][4]
Appearance	Colorless gas or liquid[5]
Boiling Point	26°C[4]
Melting Point	-94°C[4]
Density	1.788 g/mL at 25°C[4][6]
Vapor Pressure	772 mmHg at 25°C[4]
Flash Point	-59°C[4]
Solubility	Sparingly soluble in water.[5]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the consistent use of appropriate PPE are paramount to minimizing exposure risks.

Standard Handling Protocol

- Ventilation: Always handle **2-Bromo-1,1,1-trifluoroethane** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[2][7]
- Avoid Contact: Prevent direct contact with skin and eyes.[2][7]
- Hygiene: Wash hands thoroughly with soap and water after handling.[2][7] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[7][8]
- Equipment: Use non-sparking tools and take precautionary measures against static discharge.[2]

- Confined Spaces: Do not enter confined spaces where vapors may have accumulated until the atmosphere has been checked.[7]

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedure being performed.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[2] A face shield may be required for splash hazards.[8]
- Skin Protection: Wear impervious, chemically resistant gloves (e.g., neoprene).[9] Gloves must be inspected before use.[2] Wear a lab coat or other suitable protective clothing to prevent skin contact.[2]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator with an appropriate cartridge.[10] For firefighting or major spills, a self-contained breathing apparatus (SCBA) is necessary.[2]

Caption: PPE selection workflow for handling **2-Bromo-1,1,1-trifluoroethane**.

Storage Guidelines

Proper storage is crucial for maintaining the chemical's stability and preventing hazardous situations.

- Container: Store in a tightly closed, properly labeled container.[2][7]
- Location: Keep in a cool, dry, and well-ventilated area.[2][7] The storage area should be secure and locked.[2][7]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents, alkali metals, and finely divided metals (e.g., Al, Mg, Zn).[8][11] This compound may also attack certain plastics and rubbers.[8][11]
- Light Sensitivity: Some related compounds are light-sensitive; therefore, storing in amber or opaque containers away from direct light is a recommended precaution.[8][11][12]

Emergency Procedures

Rapid and correct response to emergencies such as spills, fires, or personnel exposure is critical.

Spill Response Protocol

For minor spills (<1 gallon) of known materials, trained laboratory personnel may proceed with cleanup. For large or unknown spills, evacuate the area and call emergency responders.[9]

Methodology for Minor Spill Cleanup:

- Alert Personnel: Immediately notify others in the vicinity.[13]
- Ignition Sources: Remove all sources of ignition (e.g., open flames, sparking equipment).[2]
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.[2]
- Don PPE: At a minimum, wear safety goggles, chemical-resistant gloves, and a lab coat.[2]
[9]
- Containment: Prevent the spill from spreading or entering drains by creating a dike with absorbent material (e.g., sand, earth, vermiculite).[7][14]
- Absorption: Cover the spill with a non-combustible absorbent material.[7]
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[2][7]
- Decontamination: Clean the spill area with soap and water, and dispose of all contaminated cleaning materials as hazardous waste.[1][13]

Caption: Logical workflow for responding to a chemical spill.

First Aid Measures

Immediate first aid can significantly reduce the severity of an injury from exposure. Always seek medical attention after providing initial aid.

- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing.[2] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately remove contaminated clothing.[2] Wash the affected skin area with plenty of soap and water.[2] If skin irritation occurs, get medical help.[2]
- Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek immediate medical attention.
- Ingestion: Rinse the mouth with water.[2] Do NOT induce vomiting.[2] Never give anything by mouth to an unconscious person.[2] Call a poison control center or doctor immediately.[2]

Caption: First aid decision tree for **2-Bromo-1,1,1-trifluoroethane** exposure.

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish fires.[2]
- Combustion Hazards: While the substance itself is non-combustible, containers may rupture if heated.[7] Decomposition during a fire can produce toxic and corrosive fumes, including hydrogen bromide and hydrogen fluoride.
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2] Use a water spray to cool fire-exposed containers.[7]

Disposal Considerations

Chemical waste and contaminated materials must be disposed of in accordance with all applicable federal, state, and local regulations.

- Waste Chemical: Dispose of unused or waste **2-Bromo-1,1,1-trifluoroethane** through a licensed hazardous waste disposal company.
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible.[2] Otherwise, they must be disposed of as hazardous

waste.[\[2\]](#) Do not reuse empty containers.

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